

# Technical Guide to the Physicochemical Properties of Bromocyclen

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## Compound of Interest

Compound Name: (+)-Bromocyclen

Cat. No.: B13736657

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Disclaimer: This document provides a comprehensive overview of the known physical and chemical properties of Bromocyclen. The user-specified request for data on "**(+)-Bromocyclen**" could not be fully met as the publicly available scientific literature predominantly characterizes the racemic mixture. It is crucial to note that Bromocyclen possesses three chiral centers, leading to the existence of multiple stereoisomers. Commercial Bromocyclen is typically a racemic mixture.<sup>[1]</sup> This guide will focus on the properties of this mixture unless otherwise specified.

## Chemical Identity and Physical Properties

Bromocyclen, a member of the cyclodiene insecticide group, is an organochlorine compound.<sup>[2]</sup> Its chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers for Bromocyclen

Identifier	Value	Source
CAS Number	1715-40-8	[3]
IUPAC Name	5-(bromomethyl)-1,2,3,4,7,7-hexachlorobicyclo[2.2.1]hept-2-ene	[4]
Synonyms	Bromociclen, Bromodan, Alugan, ENT 23393, SD 2774, 5-Bromomethyl-1,2,3,4,7,7-hexachloro-2-norbornene	[4][5]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrCl <sub>6</sub>	[3]
Molecular Weight	393.75 g/mol	[3]
Canonical SMILES	<chem>C1C(C2(C(=C(C1(C2(Cl)Cl)Cl)Cl)Cl)Cl)Cl)CBr</chem>	[6]
InChIKey	DAASOABUJRMZAD-UHFFFAOYSA-N	[1]

Table 2: Physical and Chemical Properties of Racemic Bromocyclen

Property	Value	Notes	Source
Melting Point	77.0 °C	[7]	
Boiling Point	372.8 ± 37.0 °C	Predicted	[7]
Density	1.95 ± 0.1 g/cm <sup>3</sup>	Predicted	[7]
Vapor Pressure	2 x 10 <sup>-5</sup> mmHg at 25°C	[7]	
Solubility	Limited information available. As a lipophilic organochlorine compound, it is expected to have low water solubility and be soluble in organic solvents.		
Appearance	Colorless to pale yellow liquid or solid.	[6]	
XLogP3	4.4	Computed	[4]

## Spectral Data

Detailed spectral data is essential for the identification and characterization of Bromocyclen.

Table 3: Key Spectral Data for Racemic Bromocyclen

Technique	Key Features
Mass Spectrometry	Major fragments observed at m/z: 359, 357, 283, 237.
Infrared (IR) Spectroscopy	Characteristic peaks for C-H, C=C, C-Cl, and C-Br bonds are expected. Specific spectra are available in spectral databases.
Nuclear Magnetic Resonance (NMR) Spectroscopy	$^1\text{H}$ and $^{13}\text{C}$ NMR spectra would show complex patterns due to the molecule's asymmetry.

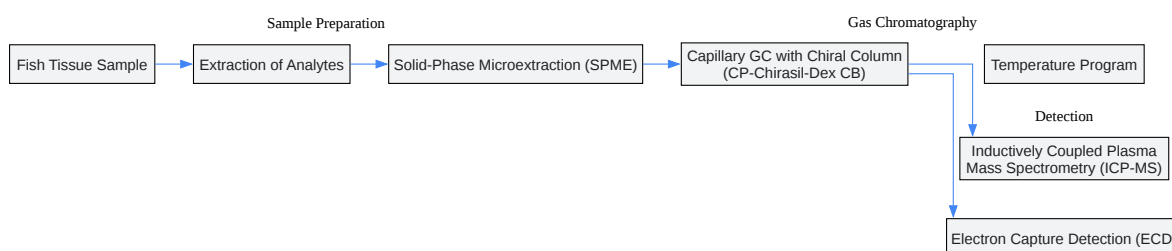
## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of specific enantiomers of Bromocyclen are not readily available in the literature. However, general methodologies for similar compounds can be adapted.

## Enantioselective Analysis

A method for the enantioselective determination of Bromocyclen enantiomers has been developed, demonstrating that their separation and quantification are feasible.<sup>[8]</sup>

Experimental Workflow for Enantioselective GC Analysis



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Caption: Workflow for enantioselective analysis of Bromocyclen.

#### Methodology:

- Sample Preparation: Extraction of Bromocyclen from the sample matrix (e.g., fish tissue), followed by a clean-up and enrichment step using solid-phase microextraction (SPME).[8]
- Gas Chromatography: The enantiomers are separated using a capillary gas chromatograph equipped with a chiral column (e.g., CP-Chirasil-Dex CB). A specific temperature program is employed to achieve resolution.[8]
- Detection: Detection of the separated enantiomers can be achieved using an electron-capture detector (ECD) for high sensitivity or an inductively coupled plasma mass spectrometer (ICP-MS) for greater selectivity.[8]

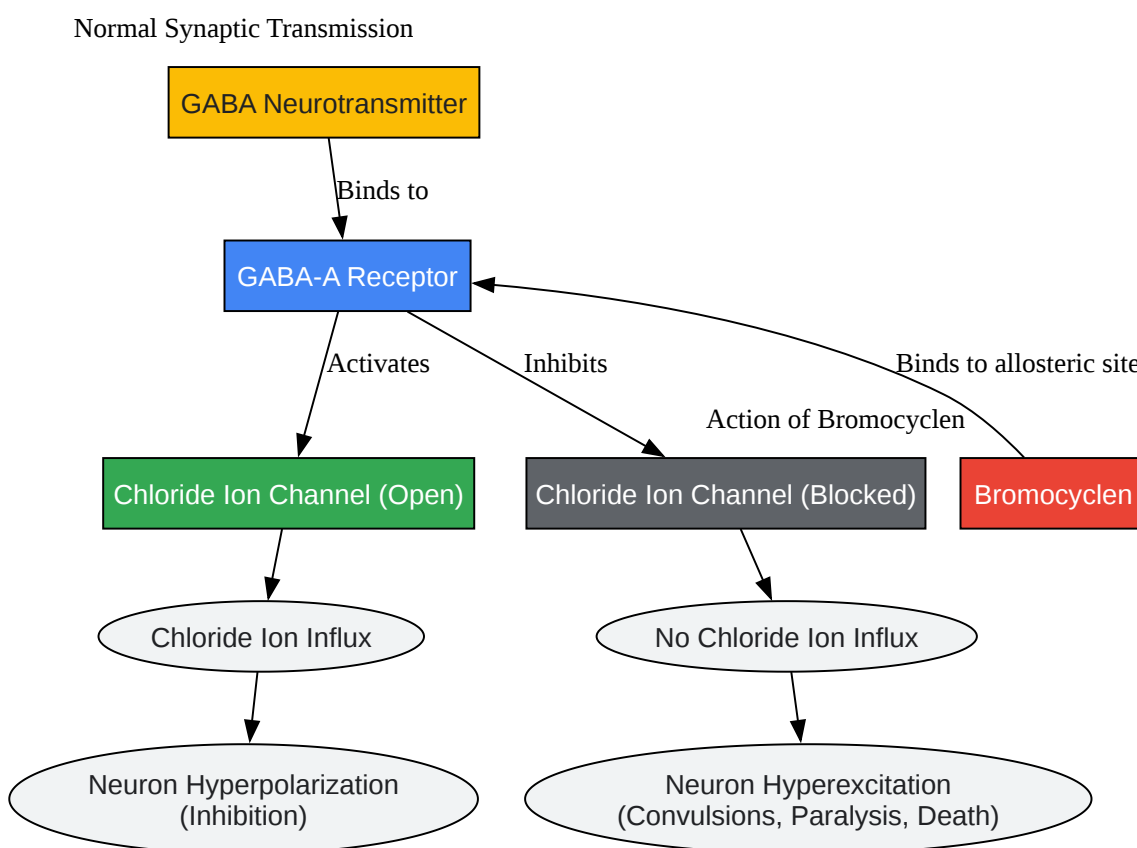
## Biological Activity and Signaling Pathway

As a cyclodiene insecticide, Bromocyclen's mode of action involves the central nervous system of insects.

## Mechanism of Action

Cyclodiene insecticides, including Bromocyclen, are non-competitive antagonists of the  $\gamma$ -aminobutyric acid (GABA) receptor-chloride channel complex.[9][10] GABA is the primary inhibitory neurotransmitter in the insect central nervous system.

### Signaling Pathway of Bromocyclen's Neurotoxicity



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